

Essential Safety and Operational Guide for 17:0-22:4 PE-d5

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Compound of Interest

Compound Name: 17:0-22:4 PE-d5

Cat. No.: B12400467

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For researchers, scientists, and drug development professionals handling **17:0-22:4 PE-d5** (1-heptadecanoyl-2-docosatetraenoyl-sn-glycero-3-phosphoethanolamine-d5), adherence to strict safety protocols is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans to ensure the safe handling of this compound.

Chemical Safety Overview

17:0-22:4 PE-d5 is classified as a hazardous substance requiring careful handling to mitigate risks. The primary hazards associated with this compound are its flammability and acute toxicity upon ingestion, skin contact, or inhalation.[\[1\]](#) It is also a suspected carcinogen and can cause significant skin and eye irritation.[\[1\]](#)

Hazard Classification	Description
Flammable Liquid	Category 2 [1]
Acute Toxicity (Oral)	Category 3 [1]
Acute Toxicity (Dermal)	Category 3 [1]
Acute Toxicity (Inhalation)	Category 3 [1]
Carcinogenicity	Category 2 [1]
Skin Irritation	Category 2 [1]
Eye Irritation	Category 2 [1]
Specific Target Organ Toxicity	Single Exposure, Category 1 (Central nervous system, Eyes) [1]
Specific Target Organ Toxicity	Single Exposure, Category 3 (Central nervous system) [1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical to minimize exposure and ensure personal safety. The following PPE is mandatory when handling **17:0-22:4 PE-d5**.

PPE Category	Specific Requirements
Eye Protection	Chemical safety goggles or a full-face shield should be worn to protect against splashes. [2] [3]
Hand Protection	Chemical-resistant gloves, such as nitrile or butyl rubber, must be worn. [2] [4] Gloves should be inspected before use and disposed of properly after handling.
Body Protection	A flame-resistant lab coat worn over long-sleeved clothing and long pants is required to protect the skin. [5] An apron may be necessary for larger quantities.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors. [2] If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors is necessary.
Footwear	Closed-toe, chemical-resistant shoes must be worn in the laboratory. [3]

Experimental Protocol: Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **17:0-22:4 PE-d5** and to prevent accidents.

Receiving and Storage:

- Upon receipt, the compound, which is shipped on dry ice, should be immediately transferred to a freezer set at -20°C for storage.[\[1\]](#)[\[6\]](#)
- Store the container tightly closed in a dry, well-ventilated, and flame-proof area.
- Keep away from heat, sparks, and open flames.

Preparation for Use:

- Before use, allow the vial to warm to room temperature to prevent condensation from entering the container.
- All handling of the substance should be performed within a certified chemical fume hood.
- Use only glass, stainless steel, or Teflon-lined equipment for transferring solutions to avoid contamination.[\[7\]](#)

Disposal Plan

All waste materials, including empty containers and contaminated PPE, must be treated as hazardous waste.

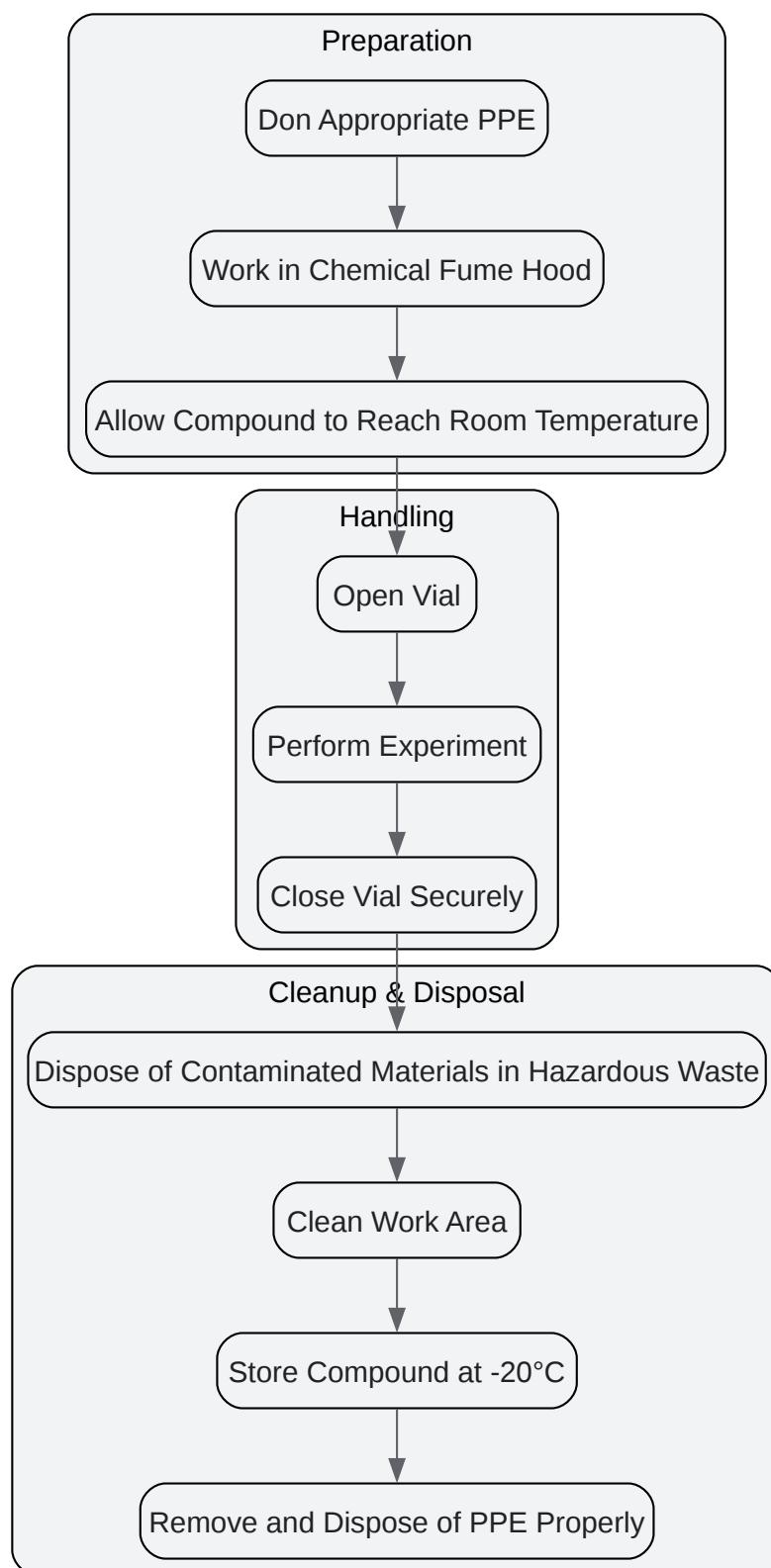
- Chemical Waste: Unused **17:0-22:4 PE-d5** and solutions containing the compound should be collected in a designated, labeled, and sealed hazardous waste container.
- Contaminated Materials: Used gloves, pipette tips, and other disposables that have come into contact with the chemical must be placed in a separate, clearly marked hazardous waste bag or container.
- Disposal Method: Arrange for the disposal of all hazardous waste through a licensed disposal company, following all local, state, and federal regulations. Do not dispose of this chemical down the drain.[\[2\]](#)

Emergency Procedures

In the event of an exposure or spill, immediate action is required.

Emergency Situation	Procedure
Skin Contact	<p>Immediately wash the affected area with soap and plenty of water for at least 15 minutes.</p> <p>Remove contaminated clothing. Seek immediate medical attention.</p>
Eye Contact	<p>Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.</p>
Inhalation	<p>Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.</p>
Ingestion	<p>Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.</p>
Spill	<p>Evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert, non-combustible material (e.g., sand, earth). Collect the absorbed material into a suitable container for hazardous waste disposal. Ventilate the area and wash the spill site after material pickup is complete.</p>

Workflow for Safe Handling of 17:0-22:4 PE-d5

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Caption: Workflow for the safe handling of **17:0-22:4 PE-d5**.

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